

nsp13-IN-1 solubility and preparation for experiments

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Compound of Interest

Compound Name: SARS-CoV-2 nsp13-IN-1

Cat. No.: B2725929

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Application Notes and Protocols: nsp13-IN-1

For Researchers, Scientists, and Drug Development Professionals

Introduction

nsp13-IN-1 is a potent inhibitor of the SARS-CoV-2 non-structural protein 13 (nsp13), a helicase essential for viral replication.^{[1][2][3]} It selectively inhibits the ssDNA+ ATPase activity of nsp13 with an IC₅₀ of 6 μ M, making it a valuable tool for COVID-19 research.^{[1][2][3]} These application notes provide detailed information on the solubility of nsp13-IN-1 and protocols for its preparation for various experimental settings.

Physicochemical Properties

| Property | Value | Reference |
|-------------------|--------------------------------------------------|----------------|
| Molecular Formula | C ₂₇ H ₂₀ N ₄ O | ^[4] |
| CAS Number | 1005304-44-8 | ^[4] |

Quantitative Solubility Data

nsp13-IN-1 exhibits solubility in various solvents, which is crucial for the preparation of stock solutions and experimental formulations. The following table summarizes the available solubility data.

| Solvent | Concentration | Remarks |
|----------------------------|----------------------|------------------------------------------------------------------------------------------------|
| DMSO | 30 mg/mL (69.37 mM) | Sonication is recommended to aid dissolution. [2] |
| In vivo suspended solution | 2.08 mg/mL (4.81 mM) | Prepared in 20% SBE- β -CD in Saline. Requires ultrasonic treatment. [1] |

Experimental Protocols

Preparation of Stock Solutions

1. High-Concentration DMSO Stock Solution (30 mg/mL)

This protocol is suitable for preparing a high-concentration stock solution for subsequent dilution in aqueous buffers or cell culture media.

Materials:

- nsp13-IN-1 powder
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Sonicator

Procedure:

- Weigh the desired amount of nsp13-IN-1 powder in a sterile microcentrifuge tube.
- Add the appropriate volume of anhydrous DMSO to achieve a final concentration of 30 mg/mL. For example, to prepare 1 mL of stock solution, add 1 mL of DMSO to 30 mg of nsp13-IN-1.
- Vortex the mixture briefly to suspend the powder.

- Sonicate the suspension until the compound is completely dissolved.^[2] This may require several minutes. Visually inspect the solution to ensure no particulate matter remains.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C for up to 1 month or at -80°C for up to 6 months.^[1] Protect from light.^[1]

Preparation of Working Solutions for In Vitro Assays

1. Dilution for Enzymatic Assays (e.g., ATPase Assay)

This protocol describes the preparation of nsp13-IN-1 for use in biochemical assays, such as the nsp13 ATPase activity assay.

Materials:

- nsp13-IN-1 DMSO stock solution (e.g., 10 mM)
- Assay buffer (e.g., 25 mM HEPES pH 7.5, 50 mM NaCl, 5 mM MgCl₂, 1 mM DTT)^[5]

Procedure:

- Thaw an aliquot of the nsp13-IN-1 DMSO stock solution.
- Perform serial dilutions of the stock solution in DMSO to create a range of concentrations for testing.
- Further dilute the DMSO solutions into the final assay buffer to achieve the desired final concentrations of nsp13-IN-1. Ensure the final concentration of DMSO in the assay is low (typically ≤1%) to avoid solvent effects on enzyme activity.

2. Dilution for Cell-Based Assays

This protocol provides a general guideline for preparing nsp13-IN-1 for administration to cell cultures.

Materials:

- nsp13-IN-1 DMSO stock solution (e.g., 10 mM)
- Complete cell culture medium appropriate for the cell line being used

Procedure:

- Thaw an aliquot of the nsp13-IN-1 DMSO stock solution.
- Dilute the stock solution in complete cell culture medium to the desired final concentration. It is recommended to prepare a series of dilutions to determine the optimal working concentration and to assess potential cytotoxicity.
- Ensure the final DMSO concentration in the cell culture medium is non-toxic to the cells (typically <0.5%). A vehicle control (medium with the same final concentration of DMSO) should always be included in the experiment.

Preparation of Formulation for In Vivo Experiments

1. Suspended Solution for Oral or Intraperitoneal Injection

This protocol describes the preparation of a suspended solution of nsp13-IN-1 suitable for in vivo studies in animal models.[\[1\]](#)

Materials:

- nsp13-IN-1
- DMSO
- 20% SBE- β -CD in Saline
- Sterile tubes
- Ultrasonicator

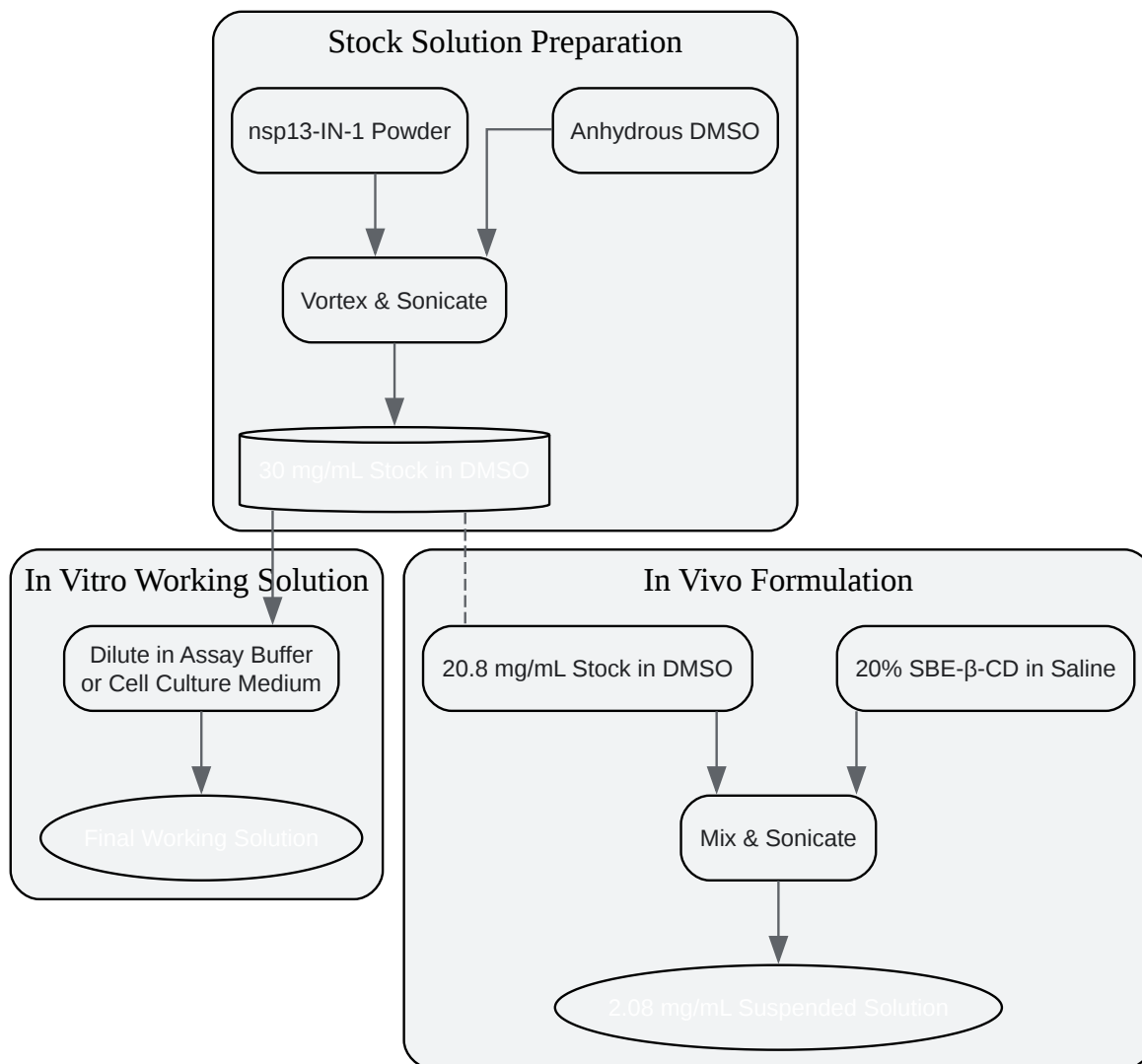
Procedure:

- Prepare a 20.8 mg/mL stock solution of nsp13-IN-1 in DMSO.

- To prepare a 1 mL working solution, add 100 μ L of the 20.8 mg/mL DMSO stock solution to 900 μ L of 20% SBE- β -CD in Saline.[\[1\]](#)
- Mix the solution thoroughly.
- Use an ultrasonic bath to ensure the formation of a uniform suspension.[\[1\]](#)
- This protocol yields a suspended solution of 2.08 mg/mL.[\[1\]](#) It is recommended to prepare this formulation fresh on the day of use.[\[1\]](#)

Visualizations

Experimental Workflow: Preparation of nsp13-IN-1 Solutions



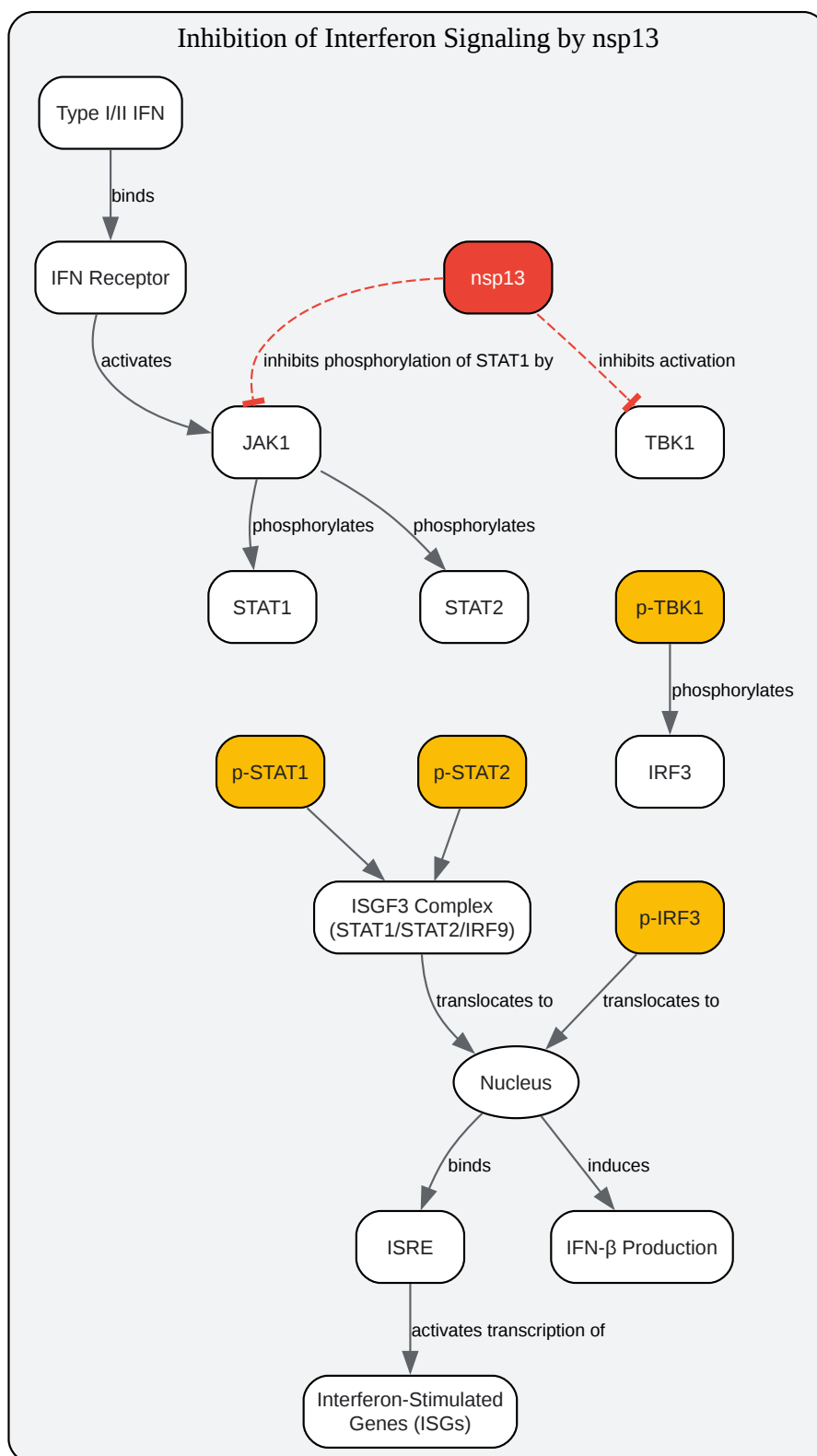
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Caption: Workflow for nsp13-IN-1 solution preparation.

Signaling Pathway: nsp13-Mediated Inhibition of Interferon Signaling

SARS-CoV-2 nsp13 has been shown to antagonize the host's innate immune response by inhibiting interferon (IFN) signaling. It achieves this by targeting key components of the JAK-STAT pathway. nsp13 can bind to TBK1, limiting its activation and the subsequent

phosphorylation of IRF3.[6][7] Furthermore, nsp13 interacts with STAT1, preventing its phosphorylation by JAK1.[8][9] This ultimately leads to the suppression of IFN-stimulated gene expression.



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Caption: nsp13 inhibits IFN signaling via JAK1 and TBK1.

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